

An In-depth Technical Guide to 2-(Methoxymethyl)pyridine

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Compound of Interest

Compound Name: 2-(Methoxymethyl)pyridine

Cat. No.: B1295691

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CAS Number: 23579-92-2

This technical guide provides a comprehensive overview of **2-(Methoxymethyl)pyridine**, a versatile heterocyclic compound widely utilized in organic synthesis and pharmaceutical development.^[1] It serves as a crucial building block and intermediate for creating more complex molecules, particularly in the fields of medicinal chemistry and materials science.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, applications, and safety protocols.

Core Properties of 2-(Methoxymethyl)pyridine

2-(Methoxymethyl)pyridine, also known as methyl 2-pyridylmethyl ether, is a colorless to light yellow liquid.^{[3][4]} Its unique structure, combining a pyridine ring with a methoxymethyl group, makes it a valuable intermediate in synthesizing a variety of compounds.^{[1][5]}

Physicochemical Data

The key physicochemical properties of **2-(Methoxymethyl)pyridine** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	23579-92-2	[4][6]
Molecular Formula	C ₇ H ₉ NO	[4][6][7]
Molecular Weight	123.15 g/mol	[4][6]
Appearance	Colorless to pale yellow or light yellow to brown liquid	[3][4]
Boiling Point	158-159 °C at 760 mmHg (est.); 241-250 °C at 10 Torr	[3][4][7]
Density	Approx. 1.010 - 1.04 g/cm ³	[2][4][7]
Flash Point	54.8 °C (131.0 °F)	[3][7]
Solubility in Water	Slightly soluble (6.154e+005 mg/L at 25 °C est.)	[2][3]
Solubility in Organic Solvents	Soluble in common organic solvents like ethanol and ether	[2]
logP (o/w)	0.648 (est.)	[3][4]
pKa	4.34 ± 0.12 (Predicted)	[4][7]

Spectral Information

While specific spectral data is not detailed in the provided search results, researchers can typically obtain comprehensive data including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry from suppliers or chemical databases to confirm the structure and purity of the compound.

Synthesis and Experimental Protocols

The synthesis of **2-(Methoxymethyl)pyridine** can be achieved through several routes. A common and straightforward method involves the nucleophilic substitution of 2-(chloromethyl)pyridine with sodium methoxide.[2]

Representative Experimental Protocol: Synthesis from 2-(Chloromethyl)pyridine

This protocol describes a general procedure for the synthesis of **2-(Methoxymethyl)pyridine**.

Materials and Equipment:

- 2-(Chloromethyl)pyridine
- Sodium methoxide
- N,N-dimethylformamide (DMF) or other suitable organic solvent[2]
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath with temperature control
- Condenser
- Standard workup and purification equipment (separatory funnel, rotary evaporator, distillation apparatus)

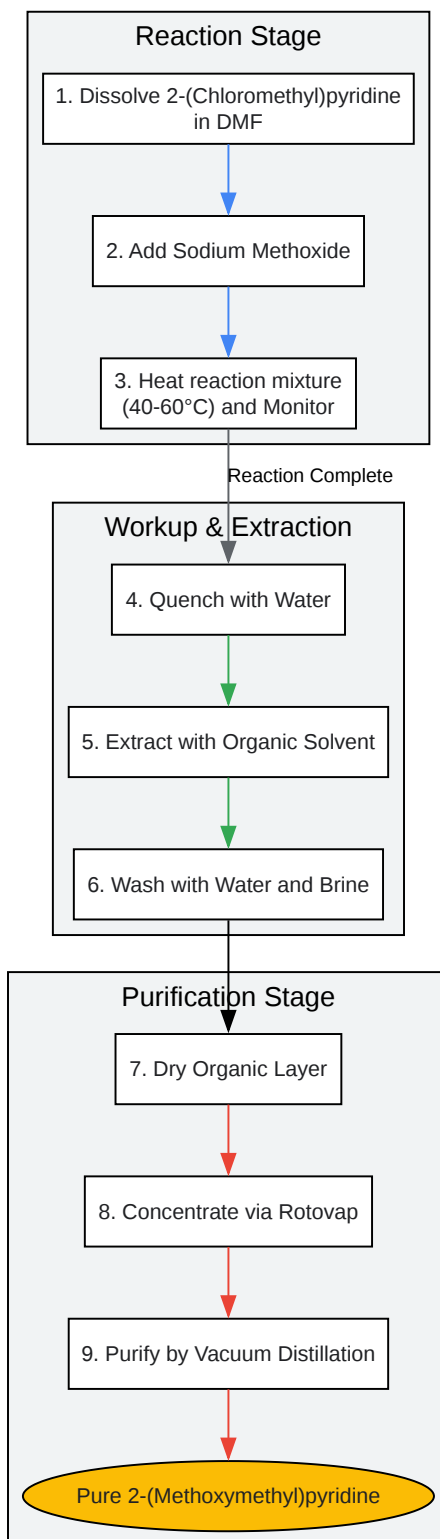
Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-(chloromethyl)pyridine in a suitable solvent such as DMF.[2]
- **Addition of Reagent:** While stirring, add sodium methoxide to the solution. The addition may be done portion-wise to control any exothermic reaction.
- **Reaction Conditions:** Heat the reaction mixture to a controlled temperature, typically between 40 and 60 °C.[2] Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully adding water.

- Extraction: Transfer the mixture to a separatory funnel and extract the product into a suitable organic solvent (e.g., ethyl acetate or dichloromethane). Wash the organic layer with water and then with brine to remove any remaining DMF and inorganic salts.
- Drying and Concentration: Dry the organic phase over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate). Filter off the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent.
- Purification: The crude product can be purified by vacuum distillation to yield pure **2-(Methoxymethyl)pyridine**.

Below is a Graphviz diagram illustrating the general workflow for this synthesis.

General Synthesis Workflow for 2-(Methoxymethyl)pyridine

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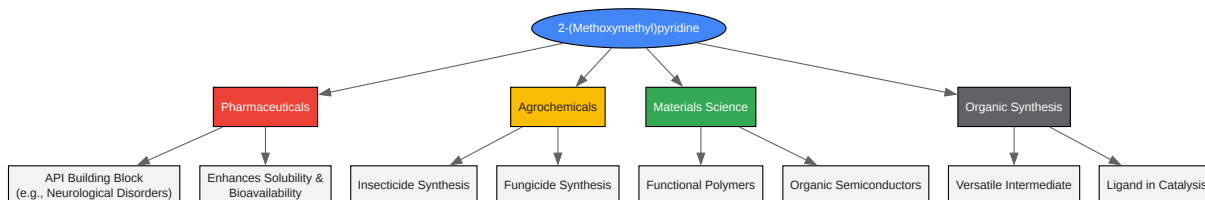
General Synthesis Workflow

Applications in Research and Drug Development

2-(Methoxymethyl)pyridine is a valuable intermediate with diverse applications in pharmaceuticals, agrochemicals, and materials science.[1][2]

- **Pharmaceutical Intermediate:** It is a key building block in the synthesis of various active pharmaceutical ingredients (APIs).[1] The pyridine moiety is a common scaffold in medicinal chemistry, and the methoxymethyl group provides a handle for further molecular elaboration.[5][8] It is particularly useful in developing drugs for neurological disorders.[1]
- **Agrochemical Synthesis:** The compound serves as a starting material for creating new pesticides, including insecticides and fungicides, that have high efficacy and environmental friendliness.[2]
- **Enhanced Solubility and Bioavailability:** Researchers utilize this compound to improve the solubility and bioavailability of active ingredients, which is a critical aspect of effective drug formulation.[1]
- **Materials Science:** It participates in the synthesis of functional polymers and organic semiconductor materials, contributing to the development of materials with special optical and electrical properties for use in sensors and organic light-emitting diodes (OLEDs).[2]
- **Ligand in Catalysis:** It can be used as a ligand in organometallic catalytic reactions, playing an important role in organic synthesis.[7]

The following diagram illustrates the logical relationships of its primary applications.



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Key Application Areas

Safety and Handling

2-(Methoxymethyl)pyridine is a chemical that requires careful handling in a laboratory setting. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.^[6]^[9] It may also cause respiratory irritation.^[6]^[9]

GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H302	Harmful if swallowed.[6][9]
H315	Causes skin irritation.[6][9]	
H318	Causes serious eye damage. [6][9]	
H335	May cause respiratory irritation.[6][9]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[9]
P264	Wash skin thoroughly after handling.[9]	
P270	Do not eat, drink or smoke when using this product.[9]	
P280	Wear protective gloves/eye protection/face protection.[9]	
P301+P317	IF SWALLOWED: Get medical help.[9]	
P302+P352	IF ON SKIN: Wash with plenty of water.[9]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[9]	
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]	
P403+P233	Store in a well-ventilated place. Keep container tightly	

closed.[9]

P501

Dispose of contents/container
in accordance with local
regulations.[9]

Handling Recommendations:

- Always use this chemical in a well-ventilated area, such as a fume hood.[7][9]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[9][10]
- Avoid direct contact with skin, eyes, and clothing.[7]
- Keep away from heat, sparks, and open flames.[11]
- Store in a tightly sealed container in a dry, cool, and well-ventilated place.[4][9]

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